

Technical Guide to n-Pentyllithium (CAS: 3525-31-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium, pentyl-*

Cat. No.: *B1589174*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of n-pentyllithium, a potent organolithium reagent utilized in organic synthesis. It covers its chemical and physical properties, safety and handling protocols, and detailed experimental procedures.

Core Properties and Data

n-Pentyllithium (also known as n-amyllithium) is a highly reactive organometallic compound. Due to its instability as a pure substance, it is commercially available as a solution in hydrocarbon solvents, such as hexanes or heptane. Like other short-chain alkylolithiums, it is a strong base and a powerful nucleophile.^[1] Its reactivity is heavily influenced by its aggregation state (typically forming tetramers or hexamers in solution), which can be modulated by the choice of solvent and the addition of coordinating ligands like tetrahydrofuran (THF) or tetramethylethylenediamine (TMEDA).

Physical and Chemical Properties

Quantitative data for n-pentyllithium is not as extensively documented as for its lower homolog, n-butyllithium. The following table summarizes the available information.

Property	Value	Citation(s)
CAS Number	3525-31-3	
Molecular Formula	C ₅ H ₁₁ Li	[1]
Molecular Weight	78.08 g/mol	[1]
Appearance	Typically a pale yellow solution in alkanes	[2]
Density (Neat)	0.708 g/mL at 25 °C	
Boiling/Melting Point	Data not available (used in solution)	
Solubility	Soluble in hydrocarbon and ethereal solvents	[2]

Spectroscopic Data

Specific, publicly available spectroscopic data for n-pentyllithium is limited. Characterization is typically performed in the context of a specific reaction mixture. By analogy with other alkylolithiums:

- ¹H NMR: The protons on the carbon adjacent to lithium (α-protons) would be significantly shifted upfield, typically appearing between -1 and 1 ppm. Other protons on the pentyl chain would appear in the standard alkane region (approx. 0.8-1.5 ppm).
- ¹³C NMR: The α-carbon would also be shifted upfield.
- ⁷Li NMR: A single resonance is expected, with the chemical shift dependent on the solvent and aggregation state.
- IR Spectroscopy: Identification via IR is challenging. The C-Li stretching frequency is weak and falls within the fingerprint region, making it difficult to distinguish from other vibrations.

Safety and Handling

n-Pentyllithium is a pyrophoric substance that ignites spontaneously on contact with air and reacts violently with water.^[3] All handling must be conducted under an inert atmosphere (e.g., argon or nitrogen) using proper air-free techniques, such as a Schlenk line or a glovebox.

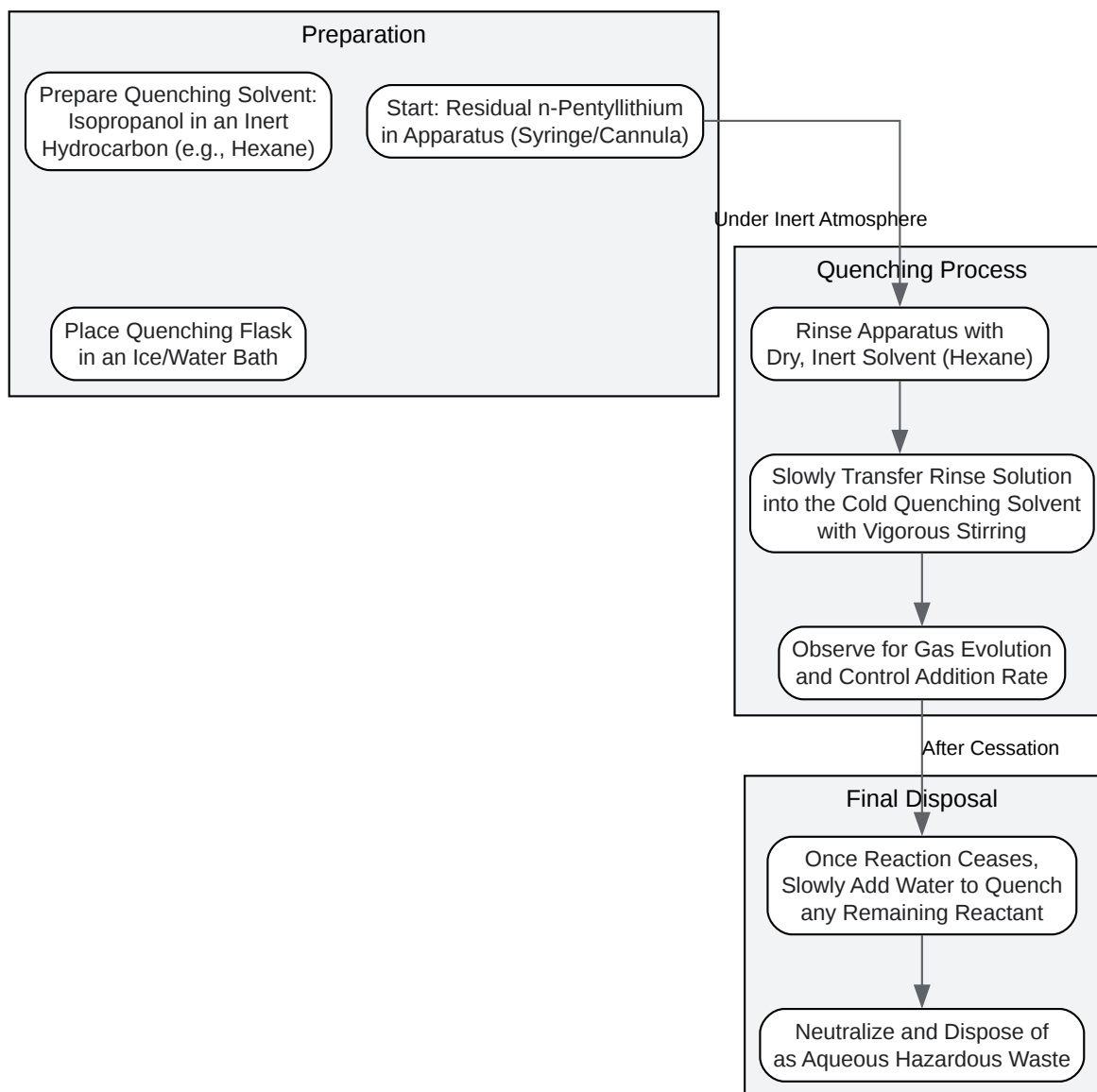
Personal Protective Equipment (PPE) is mandatory:

- Flame-retardant lab coat
- Tightly fitting safety goggles or a face shield
- Chemically resistant gloves (e.g., nitrile gloves, used with caution as they can degrade; leather gloves are sometimes worn over nitrile for added protection from heat).

Storage: Store in a cool, dry, flammable-liquids storage cabinet, away from heat sources and incompatible materials (water, alcohols, acids, and oxidizers). Containers should be kept tightly sealed under an inert gas.^[4]

Safe Quenching and Disposal Workflow

Small residual amounts of n-pentyllithium (e.g., in a syringe or cannula) must be quenched safely. The following workflow outlines a standard procedure.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe quenching of residual n-pentylolithium.

Experimental Protocols

Titration of n-Pentyllithium Solutions

The molarity of alkyllithium solutions can decrease over time, making titration essential before use in stoichiometry-sensitive reactions. The Gilman double titration is a common method, but simpler methods using indicators are often sufficient. The following protocol is adapted from the titration of n-BuLi with diphenylacetic acid.^[5]

Materials:

- Anhydrous diphenylacetic acid
- Dry tetrahydrofuran (THF)
- Glass syringe for dispensing n-pentyllithium
- Oven-dried glassware under an inert atmosphere
- Magnetic stirrer and stir bar

Procedure:

- Accurately weigh ~212 mg (1.0 mmol) of anhydrous diphenylacetic acid into an oven-dried flask equipped with a stir bar and septum.
- Under an inert atmosphere, add 5-10 mL of dry THF to dissolve the solid.
- Slowly add the n-pentyllithium solution dropwise from a syringe while stirring vigorously. The initial reaction is the deprotonation of the carboxylic acid.
- A second equivalent of n-pentyllithium will deprotonate the α -carbon, forming a dianion that imparts a persistent yellow-orange color to the solution.
- The endpoint is reached when this yellow-orange color persists for several minutes.
- Record the volume of n-pentyllithium solution added.
- The molarity (M) is calculated as: $M = (2 * \text{mmol of diphenylacetic acid}) / (\text{Volume of n-pentyllithium in L})$

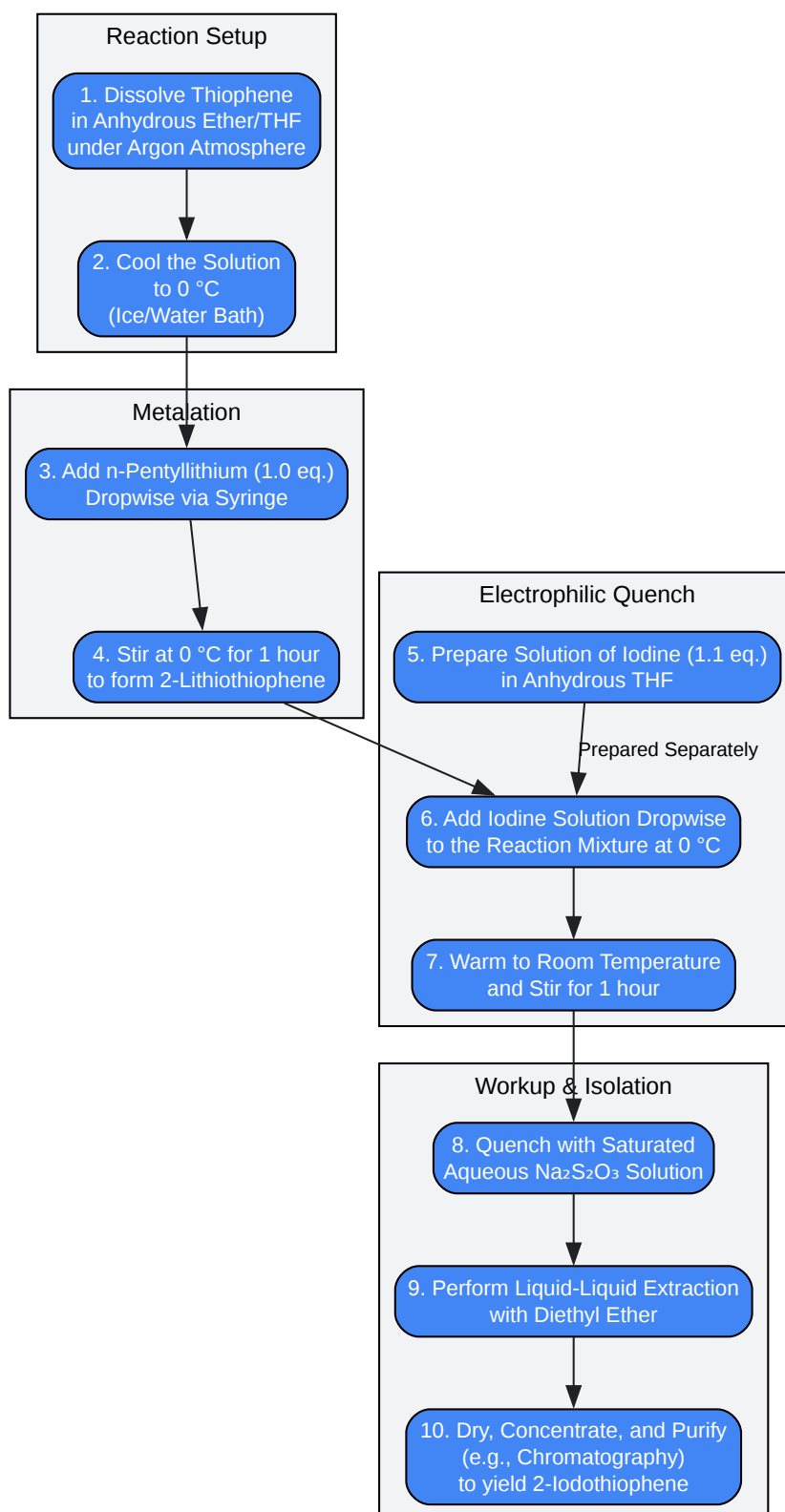
Representative Reaction: Metalation of Thiophene

n-Pentyllithium can be used as a strong base for the deprotonation (metalation) of various substrates, including heterocycles. This protocol describes the metalation of thiophene at the 2-position, followed by quenching with an electrophile (iodine). This is a general procedure applicable to many alkyllithiums.

Materials:

- Thiophene
- n-Pentyllithium solution (titrated)
- Anhydrous diethyl ether or THF
- Iodine (I_2)
- Standard aqueous workup solutions (e.g., saturated $Na_2S_2O_3$, saturated NH_4Cl , brine)
- Oven-dried glassware under an inert atmosphere

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: General workflow for the metalation of thiophene using n-pentylolithium.

Applications in Synthesis

n-Pentyllithium serves similar roles to the more common n-butyllithium but may offer subtle differences in reactivity or solubility. Its primary applications include:

- **Strong Base:** Used for the deprotonation of weakly acidic C-H bonds, such as those in terminal alkynes, activated methylenes, and aromatic/heteroaromatic systems.[2]
- **Nucleophile:** Adds to carbonyl compounds (aldehydes, ketones, esters) and other electrophiles to form new carbon-carbon bonds.
- **Polymerization Initiator:** Can initiate the anionic polymerization of olefins, particularly dienes like butadiene and isoprene, similar to other alkyllithiums.[3]
- **Metal-Halogen Exchange:** Can be used to prepare other organometallic reagents by reacting with organic halides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 186198 | Sigma-Aldrich [sigmaaldrich.com]
- 2. n-Butyllithium: A Comprehensive Review of Properties, Preparation and Reactions_Chemicalbook [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. A Protocol for Safe Lithiation Reactions Using Organolithium Reagents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide to n-Pentyllithium (CAS: 3525-31-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589174#pentyl-lithium-cas-number-3525-31-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com